

Navigating the Safety and Handling of 1-Bromodecane-d4: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromodecane-d4

Cat. No.: B12315415

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-Bromodecane-d4**. As specific safety data for the deuterated form is not readily available, this document extrapolates from the well-documented safety profile of its non-deuterated counterpart, 1-Bromodecane. This approach is based on the principle that isotopic labeling with deuterium does not significantly alter the fundamental chemical hazards of the molecule. Additionally, this guide incorporates best practices for the handling of deuterated compounds to ensure isotopic purity and experimental integrity.

General Safety and Hazard Information

1-Bromodecane is classified as a hazardous substance. It is harmful if inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] It is also very toxic to aquatic life with long-lasting effects.^{[2][3]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[4][5]}
- H319: Causes serious eye irritation.^{[4][5]}
- H332: Harmful if inhaled.^[6]
- H335: May cause respiratory irritation.^[7]

- H400: Very toxic to aquatic life.[2][3][4]
- H410: Very toxic to aquatic life with long lasting effects.[2]

Precautionary Statements:

- P261: Avoid breathing mist, vapors, or spray.[2][6]
- P271: Use only outdoors or in a well-ventilated area.[2][6]
- P273: Avoid release to the environment.[2]
- P280: Wear protective gloves, protective clothing, and eye/face protection.[5]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[5]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for 1-Bromodecane, which should be considered representative for **1-Bromodecane-d4**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₁ Br	[2][4]
Molecular Weight	221.18 g/mol	[2][4]
Appearance	Colorless to light yellow liquid	[1][2][8]
Odor	Odorless	[1]
Melting Point	-29.6 °C / -21.3 °F	[1]
Boiling Point	238 °C / 460.4 °F @ 760 mmHg	[1]
Flash Point	94 °C / 201.2 °F	[1]
Density	1.060 - 1.066 g/cm ³ at 25 °C	[1][2]
Vapor Pressure	0.04 mmHg	[4]
Water Solubility	Insoluble	[2][9]
Solubility	Soluble in organic solvents like ethanol and ether	[9]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	> 2,000 mg/kg	[2][5]
LC50	Mouse	Inhalation	4,200 mg/m ³ /2h	[4][6]
LD50	Mouse	Intraperitoneal	4,070 mg/kg	[3]

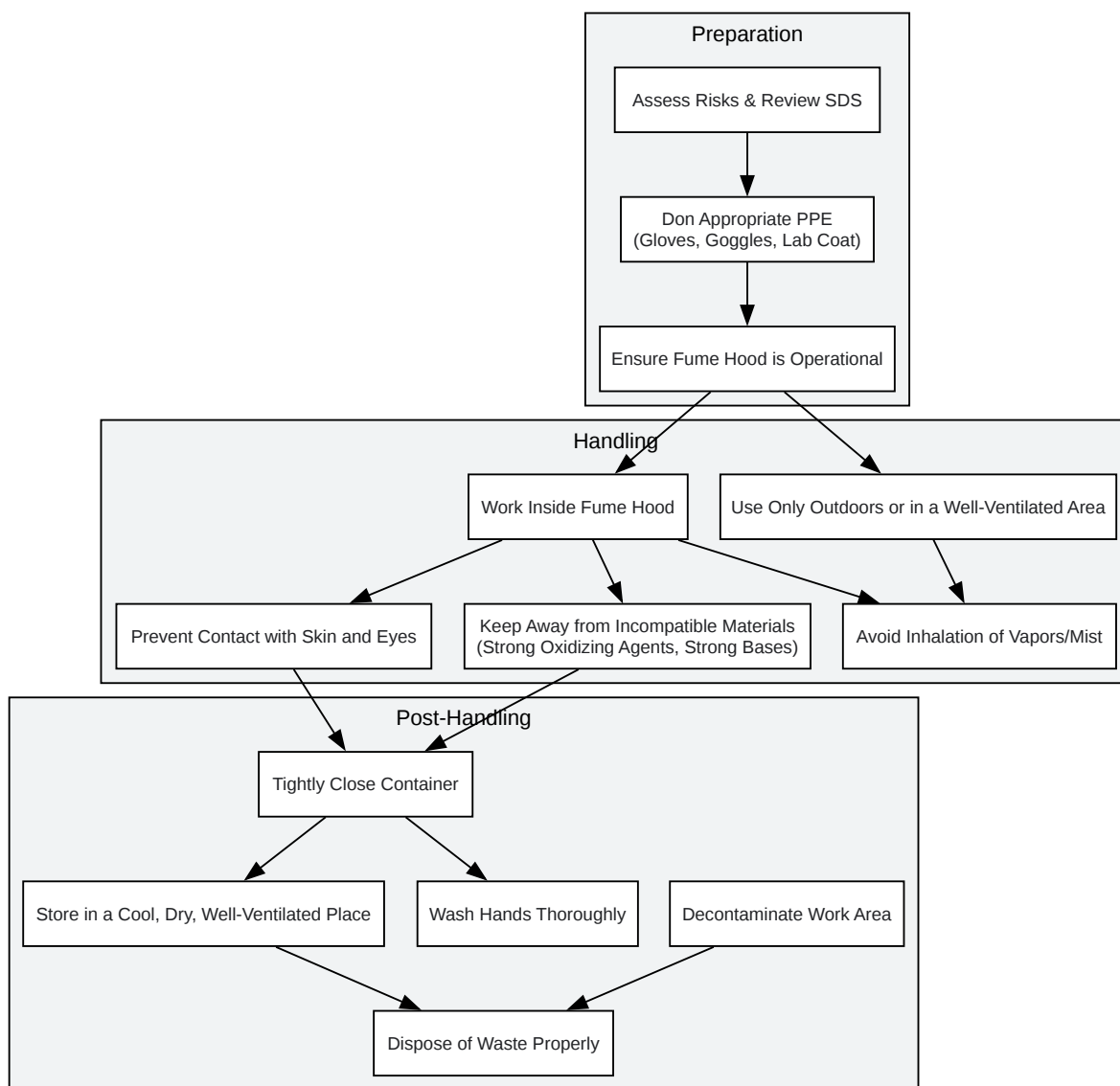
Experimental Protocols and Handling Precautions

General Handling Workflow

All handling of **1-Bromodecane-d4** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][2] Personal protective equipment (PPE) is mandatory.

Mandatory Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards).[10][11]
- Skin Protection: Wear chemical-resistant gloves (inspected prior to use) and appropriate protective clothing to prevent skin exposure.[1][2][10]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[11]



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General Handling Workflow for **1-Bromodecane-d4**

Special Precautions for Deuterated Compounds

To maintain the isotopic integrity of **1-Bromodecane-d4**, specific handling and storage procedures are necessary to prevent deuterium-hydrogen (H/D) exchange.

- **Moisture Protection:** Deuterated compounds can exchange deuterium for hydrogen with ambient moisture.[\[12\]](#)[\[13\]](#) Always handle under an inert atmosphere (e.g., nitrogen or argon) and store in tightly sealed containers, preferably with a desiccant.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Solvent Choice:** Use anhydrous, aprotic solvents for preparing solutions to minimize the risk of H/D exchange.
- **Storage:** Store containers in a cool, dry, and well-ventilated place, away from light.[\[6\]](#)[\[13\]](#) For long-term storage, refrigeration at 2-8°C or freezing at -20°C is often recommended, but always consult the supplier's specific instructions.[\[13\]](#) Allow the container to warm to room temperature before opening to prevent condensation.[\[13\]](#)

Spill and Release Measures

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[2\]](#)
[\[11\]](#) Remove all sources of ignition.[\[11\]](#)

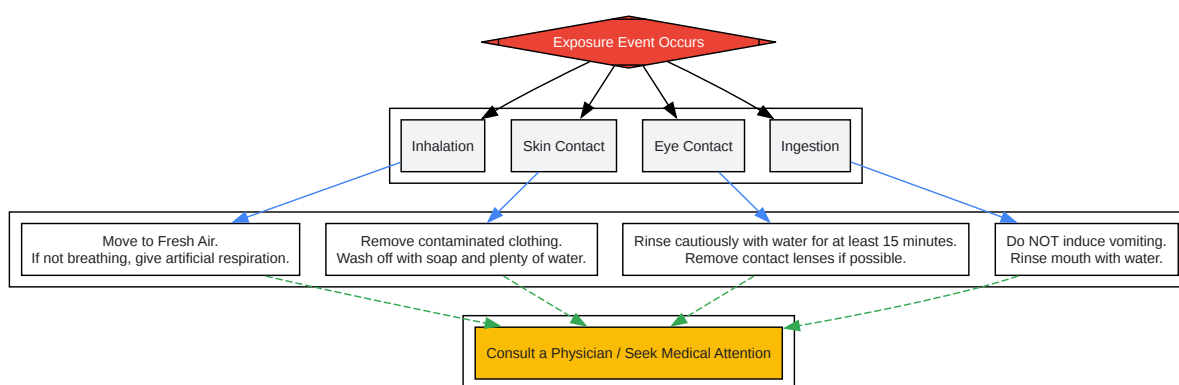
- **Containment:** Prevent the spill from entering drains.[\[2\]](#)[\[6\]](#)
- **Clean-up:** Soak up the spill with an inert absorbent material (e.g., sand, silica gel, or universal binder) and collect it into a suitable, closed container for disposal as hazardous waste.[\[2\]](#)[\[10\]](#)

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)
- **Hazardous Combustion Products:** Burning may produce carbon oxides (CO, CO₂) and hydrogen bromide gas.[\[1\]](#)[\[2\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)

Emergency and First Aid Procedures

Immediate medical attention is often required in case of exposure. Always show the Safety Data Sheet to the attending medical professional.[2]



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First Aid Decision Pathway for Exposure

Detailed First Aid Measures:

- Inhalation: If inhaled, remove the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1][2][6]
- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[1][2] If skin irritation occurs, get medical advice.[1]
- Eye Contact: If the substance gets into the eyes, rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1][2]

- Ingestion: If swallowed, rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[2][3]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[3][10]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon oxides and hydrogen bromide gas.[2][3]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **1-Bromodecane-d4**, minimizing risks to personnel and the environment while preserving the isotopic integrity of the compound for reliable experimental outcomes.

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